

physicochemical properties of aluminum chloride hexahydrate crystals

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Compound of Interest

Compound Name: Aluminum chloride hexahydrate

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An In-depth Technical Guide to the Physicochemical Properties of **Aluminum Chloride Hexahydrate** Crystals

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physicochemical properties of **aluminum chloride hexahydrate** ($[\text{Al}(\text{H}_2\text{O})_6]\text{Cl}_3$). The information is compiled for professionals in research, science, and drug development who utilize this compound in various applications, from pharmaceutical preparations to organic synthesis. This document details its structural characteristics, solubility, thermal behavior, and spectroscopic data, supported by experimental protocols and graphical representations of key processes.

General and Physical Properties

Aluminum chloride hexahydrate is a hydrate of aluminum trichloride with the chemical formula $[\text{Al}(\text{H}_2\text{O})_6]\text{Cl}_3$.^[1] It exists as colorless or white to slightly yellow, deliquescent crystals or crystalline powder.^{[1][2][3][4][5][6]} The yellowish color often results from contamination with iron(III) chloride.^[1] The compound has a faint odor of hydrochloric acid and a very astringent taste.^{[2][5]} It is a non-flammable solid.^[7]

Structurally, the hexahydrate form consists of octahedral $[\text{Al}(\text{H}_2\text{O})_6]^{3+}$ cation centers with chloride anions (Cl^-) as counter-ions, linked by hydrogen bonds.^[1] The central aluminum ion is surrounded by six water ligand molecules, making it coordinatively saturated.^[1]

Table 1: General Physicochemical Properties

Property	Value	Reference
Molecular Formula	$\text{AlCl}_3 \cdot 6\text{H}_2\text{O}$ or $[\text{Al}(\text{H}_2\text{O})_6]\text{Cl}_3$	[1][3][5][6]
Molar Mass	241.43 g/mol	[1][5][8][9]
Appearance	Colorless, white, or slightly yellow crystalline solid/powder	[1][2][3][4][9]
Density	2.398 g/cm ³	[1][2][10]
Melting Point	100 °C (decomposes)	[1][2][8][10]
pH	2.5 - 3.5 (5% aqueous solution at 20 °C)	[8]
Refractive Index	1.560	[10]

| Vapor Pressure | 1 mmHg (100 °C) | |

Solubility

Aluminum chloride hexahydrate is highly soluble in water.[4][11] Its aqueous solutions are acidic due to the ionization of the aquo ligands, where the hydrated cation acts as a proton donor.[1][7] The solubility in water is temperature-dependent. The compound is also soluble in several organic solvents.[7]

Table 2: Solubility in Water at Various Temperatures

Temperature (°C)	Solubility (g/L)	Reference
0	439	[1]
10	449	[1]
20	458	[1]
30	466	[1]
40	473	[1]
60	481	[1]
80	486	[1]

| 100 | 490 |[1] |

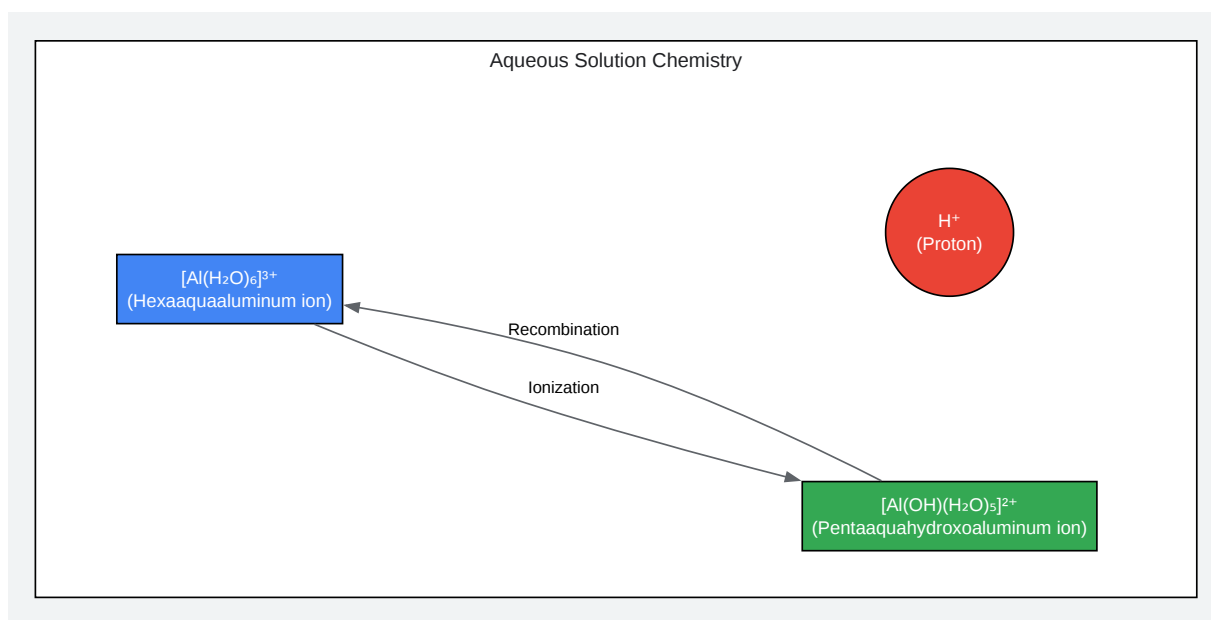
Table 3: Solubility in Various Solvents

Solvent	Solubility	Reference
Water	Very soluble; 1 g in 0.9 mL	[4]
Ethanol	Freely soluble; 1 g in 4 mL	[4]
Glycerol	Soluble	[4]
Propylene Glycol	Soluble	[7]
Diethyl Ether	Soluble	[7]
Benzene	Slightly soluble	[1]
Chloroform	Soluble	[1]

| Carbon Tetrachloride | Soluble |[1] |

The solubility of **aluminum chloride hexahydrate** in aqueous solutions decreases drastically with an increasing concentration of hydrochloric acid (HCl).[12] For instance, at 25°C, the solubility of AlCl_3 in pure water is about 31% by weight, but it drops to 0.1% when the HCl

concentration is increased to 37%.^[12] This property is fundamental to processes for recovering alumina from low-grade ores.^[12]



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Caption: Ionization equilibrium of the hexaaquaaluminum(III) ion in water.

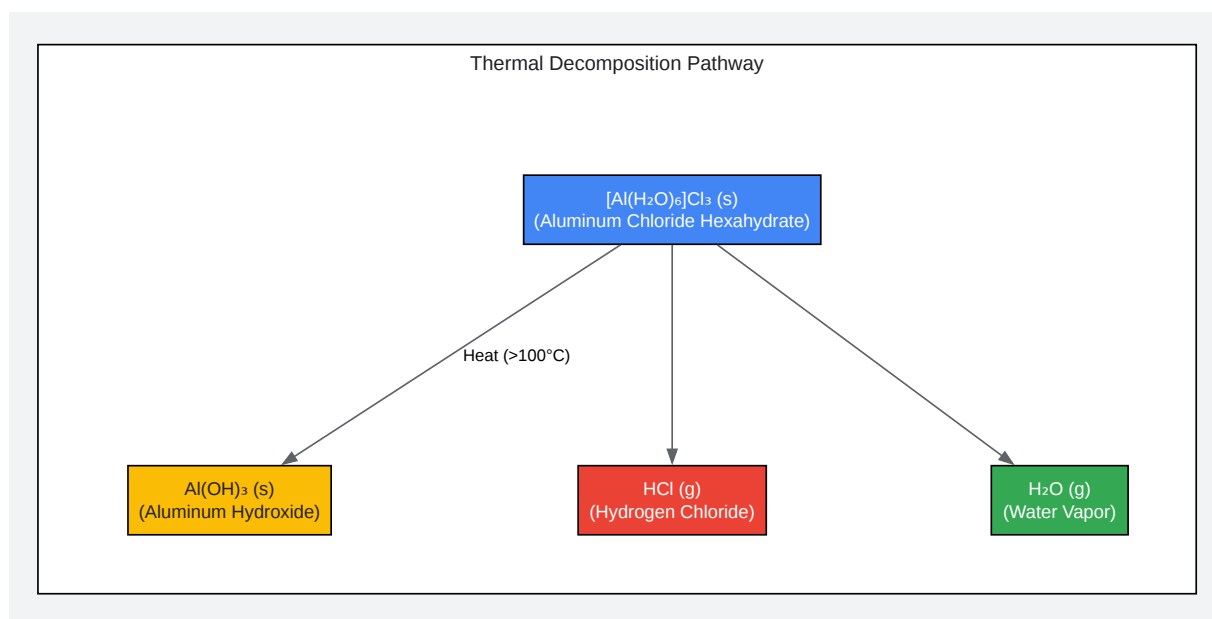
Thermal Properties and Decomposition

Aluminum chloride hexahydrate is hygroscopic and has a pronounced affinity for water.^[1] It is stable under standard conditions but may decompose upon exposure to moist air.^[2] When heated, it does not yield the anhydrous form; instead, it decomposes.^[1] The first noticeable signs of thermal decomposition occur at approximately 90 °C.^{[13][14]} The compound melts with decomposition at around 100 °C.^{[1][8]}

The thermal decomposition process is strongly endothermic and involves the release of both water vapor and hydrogen chloride (HCl) gas.[13][15] Heating the hexahydrate leads to the formation of aluminum hydroxide or alumina (aluminum oxide).[1]

The overall decomposition reaction is: $2[\text{Al}(\text{H}_2\text{O})_6]\text{Cl}_3(\text{s}) \rightarrow \text{Al}_2\text{O}_3(\text{s}) + 6\text{HCl}(\text{g}) + 9\text{H}_2\text{O}(\text{g})$ [16]

Incomplete thermal decomposition at temperatures up to 270 °C produces a porous and reactive basic aluminum chloride, which is used as a flocculating agent.[13][14] Complete decomposition to alumina is typically achieved at much higher temperatures, often in a two-stage process with temperatures ranging from 200°C to 1100°C.[16]



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Caption: Simplified thermal decomposition pathway of **aluminum chloride hexahydrate**.

Spectroscopic Properties

Spectroscopic analysis provides insight into the molecular structure and bonding of **aluminum chloride hexahydrate**.

- Infrared (IR) Spectroscopy: FTIR spectra of **aluminum chloride hexahydrate** have been recorded using techniques such as KBr wafers and Attenuated Total Reflectance (ATR).[17] These spectra are characterized by bands corresponding to the vibrations of the coordinated water molecules and the Al-O bonds within the $[\text{Al}(\text{H}_2\text{O})_6]^{3+}$ cation.
- Raman Spectroscopy: FT-Raman spectra have also been reported.[17] A single-crystal Raman study assigned the $\nu_1(\text{of AlO}_6)$ mode to a band at 524 cm^{-1} . [18]

Experimental Protocols

Determination of Melting Point (Decomposition Temperature)

The melting point of **aluminum chloride hexahydrate**, which is a decomposition temperature, can be determined using the capillary tube method.

Methodology:

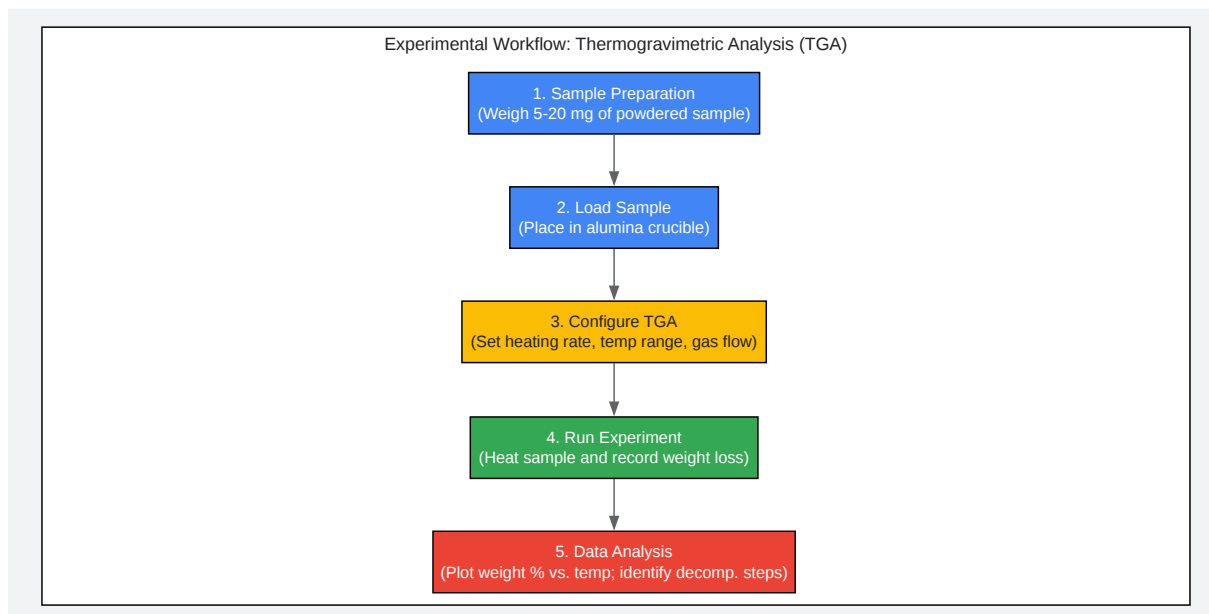
- Sample Preparation: A small amount of finely powdered **aluminum chloride hexahydrate** is introduced into a capillary tube (5-6 cm long), which is sealed at one end.[19] The tube is tapped gently to pack the sample to a height of 1-2 mm.[20]
- Apparatus Setup: The capillary tube is attached to a thermometer, ensuring the sample is aligned with the thermometer bulb.[19][20] This assembly is then placed in a melting point apparatus containing a high-boiling liquid like paraffin or silicone oil.[19]
- Heating: The apparatus is heated slowly and gently.[19] The liquid bath should be stirred continuously to ensure a uniform temperature distribution.[20]
- Observation: The temperature at which the solid begins to melt and the temperature at which it becomes completely liquid are recorded as the melting range.[20] For **aluminum chloride hexahydrate**, this process will be accompanied by decomposition (e.g., bubbling).
- Verification: The procedure should be repeated with a fresh sample to ensure accuracy.[19]

Thermogravimetric Analysis (TGA)

TGA is used to measure the change in mass of the sample as a function of temperature, providing quantitative data on its thermal decomposition.

Methodology:

- Instrument: A thermogravimetric analyzer (e.g., Mettler Toledo TGA/SDTA 851e) is used.[\[21\]](#)
- Sample Preparation: A small, precisely weighed sample (e.g., 5-20 mg) of finely powdered **aluminum chloride hexahydrate** is placed in a crucible, typically made of alumina.[\[14\]](#)[\[21\]](#)
[\[22\]](#)
- Experimental Conditions:
 - Atmosphere: The experiment is run under a controlled atmosphere with a constant flow of an inert or reactive gas (e.g., air or argon) at a specified flow rate (e.g., 20 mL/min).[\[14\]](#)
[\[22\]](#)
 - Heating Program: The sample is subjected to a controlled temperature program. This can be a dynamic scan with a constant heating rate (e.g., 3 °C/min) or an isothermal program where the temperature is held constant.[\[14\]](#)[\[21\]](#)[\[23\]](#)
- Data Collection: The TGA instrument continuously monitors and records the sample's weight as a function of temperature and time.[\[23\]](#) The resulting TGA curve plots percentage weight loss against temperature.
- Analysis: The TGA curve is analyzed to determine the temperatures at which decomposition events occur and the corresponding mass losses, which can be correlated to the loss of water and HCl.



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Caption: A typical workflow for analyzing thermal properties using TGA.

X-ray Diffraction (XRD)

XRD is the standard technique for determining the crystal structure of a solid material.

Methodology:

- Sample Preparation: A fine powder of the crystalline **aluminum chloride hexahydrate** is prepared and mounted on a sample holder.
- Instrument: An X-ray diffractometer is used.
- Data Acquisition: The sample is irradiated with a monochromatic X-ray beam at various angles (2θ). A detector records the intensity of the X-rays diffracted by the crystalline lattice

planes.

- Analysis: The resulting XRD pattern, a plot of diffracted intensity versus the angle 2θ , is a fingerprint of the crystal structure. The positions and intensities of the diffraction peaks can be compared to standard diffraction databases (e.g., JCPDS) to confirm the identity and phase purity of the compound.[24]

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